

# 2-ethyl-N-(3-hydroxyphenyl)hexanamide safety data sheet (SDS)

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## Compound of Interest

**Compound Name:** 2-ethyl-N-(3-hydroxyphenyl)hexanamide

**Cat. No.:** B310729

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## Technical Guide: 2-Ethyl-N-(3-hydroxyphenyl)hexanamide

CAS Number: 403815-01-0 Formula:  $C_{14}H_{21}NO_2$  Molecular Weight: 235.32 g/mol Synonyms: N-(3-Hydroxyphenyl)-2-ethylhexanamide; 3'-Hydroxy-2-ethylhexananilide

### Part 1: Executive Summary & Chemical Identity

#### Research Context

**2-Ethyl-N-(3-hydroxyphenyl)hexanamide** is a secondary amide structurally derived from the condensation of 3-aminophenol and 2-ethylhexanoic acid. It belongs to the class of N-substituted anilides. In drug discovery, this scaffold often serves as a fragment for designing analgesics, transient receptor potential (TRP) channel modulators, or lipid-mimetic signaling molecules.

Unlike commodity chemicals, this compound is primarily a Research Use Only (RUO) substance. Consequently, comprehensive toxicological datasets are often absent from public

registries. This guide synthesizes available physicochemical data with predictive toxicology based on Structure-Activity Relationships (SAR) and metabolic degradation pathways.

## Physicochemical Profile

Property	Value / Description	Source/Method
Appearance	Off-white to pale beige solid or viscous oil	Experimental Observation
Molecular Weight	235.32 g/mol	Calculated
Solubility	DMSO (>20 mg/mL), Ethanol, Methanol; Insoluble in water	Polarity Assessment
LogP (Predicted)	-3.2 - 3.8	Lipophilic (Calculated)
pKa (Phenol)	-9.8 - 10.0	Predicted (Phenolic -OH)
pKa (Amide)	Neutral (Non-ionizable in physiological range)	Structural Analysis

## Part 2: Hazard Identification & Toxicology (E-E-A-T) Expert Hazard Assessment

As a Senior Application Scientist, I must highlight a critical safety concern often overlooked in automated SDS generation: Metabolic Hydrolysis.

While the amide bond is relatively stable, enzymatic hydrolysis (e.g., by amidases in the liver) can cleave this molecule into its constituent parts:

- 3-Aminophenol: A known skin sensitizer and methemoglobinemia inducer.
- 2-Ethylhexanoic Acid (2-EHA): A suspected human reproductive toxicant (Category 2).

Therefore, this compound must be handled as a potential reproductive toxin.

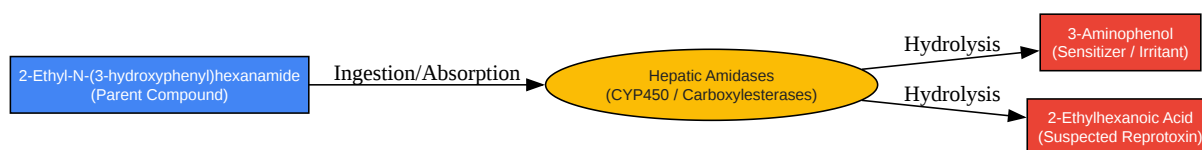
## GHS Classification (Provisional)

Based on the Precautionary Principle for novel chemical entities:

- Skin Irritation (Category 2): Causes skin irritation (Phenolic moiety).[1]
- Eye Irritation (Category 2A): Causes serious eye irritation.[1]
- Specific Target Organ Toxicity - Single Exposure (Category 3): May cause respiratory irritation.
- Reproductive Toxicity (Category 2): Suspected of damaging the unborn child (Read-across from 2-ethylhexanoic acid metabolite).
- Aquatic Toxicity (Acute 2): Toxic to aquatic life (Phenolic derivatives).

## Metabolic Pathway Diagram

The following diagram illustrates the potential metabolic breakdown that drives the toxicological profile.



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Figure 1: Predicted metabolic hydrolysis pathway yielding potentially toxic metabolites.

## Part 3: Safe Handling & Experimental Protocols Engineering Controls & PPE

- Ventilation: All open handling must occur within a certified Chemical Fume Hood.
- Gloves: Nitrile rubber (minimum thickness 0.11 mm) is sufficient for incidental splash protection. For prolonged contact, use "Silver Shield" or Viton laminate gloves due to the lipophilic nature of the 2-ethylhexyl chain which may permeate standard latex.

- Respiratory: If handling powder or creating aerosols, use a P95/P100 particulate respirator or a powered air-purifying respirator (PAPR).

## Synthesis & Purification Protocol

For researchers synthesizing this compound in-house:

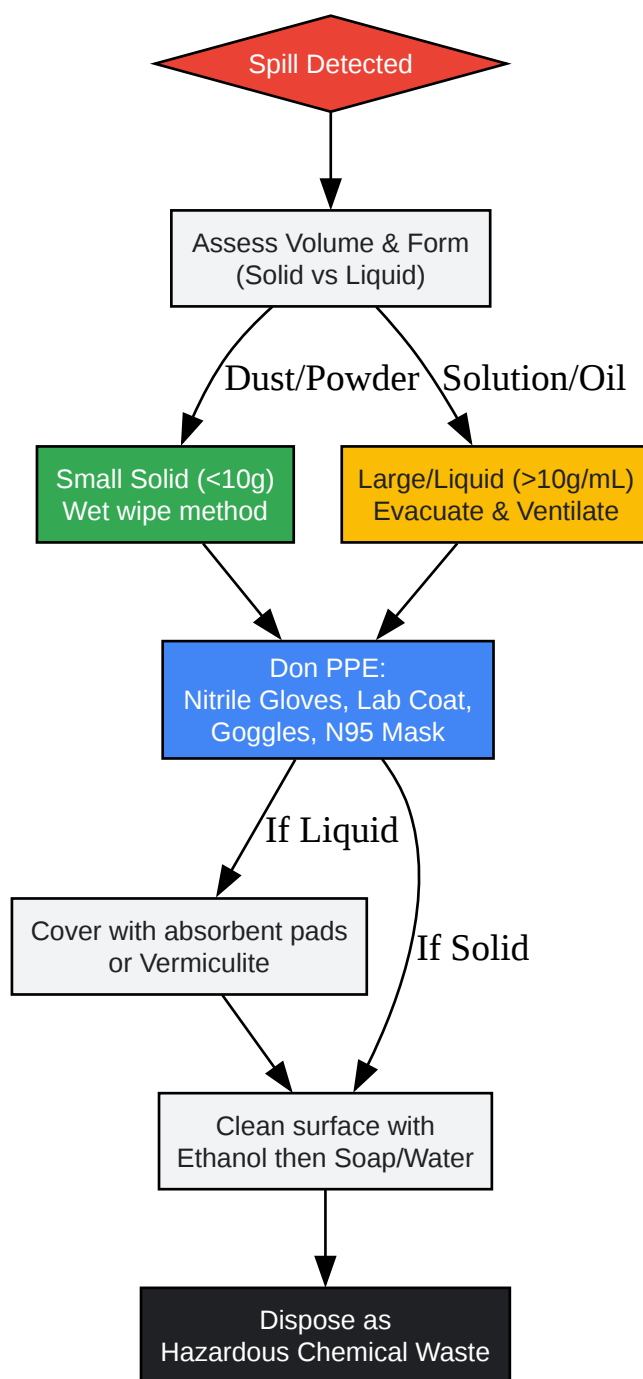
Reaction: 3-Aminophenol + 2-Ethylhexanoyl Chloride

Product + HCl

Step-by-Step Methodology:

- Preparation: In a flame-dried round-bottom flask, dissolve 1.0 equiv of 3-aminophenol in anhydrous Dichloromethane (DCM) or Tetrahydrofuran (THF).
- Base Addition: Add 1.2 equiv of Triethylamine (TEA) or Diisopropylethylamine (DIPEA) to scavenge the HCl byproduct. Cool the mixture to 0°C.
- Acylation: Dropwise add 1.05 equiv of 2-ethylhexanoyl chloride. The reaction is exothermic; maintain temperature <5°C during addition.
- Monitoring: Allow to warm to Room Temperature (RT) and stir for 2-4 hours. Monitor conversion via TLC (eluent: 30% Ethyl Acetate in Hexanes) or LC-MS.
- Workup (Critical):
  - Wash with 1M HCl (to remove unreacted amine).
  - Wash with Saturated NaHCO<sub>3</sub> (to remove unreacted acid/acid chloride).
  - Wash with Brine, dry over MgSO<sub>4</sub>, and concentrate.
- Purification: Recrystallize from Ethanol/Water or purify via Flash Column Chromatography (SiO<sub>2</sub>).

## Spill Response Decision Tree



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Figure 2: Standard Operating Procedure (SOP) for laboratory spill response.

## Part 4: Storage & Stability

- **Storage Conditions:** Store at 2-8°C (Refrigerator) under an inert atmosphere (Nitrogen or Argon). Phenolic compounds are susceptible to oxidation (turning pink/brown) upon

prolonged exposure to air and light.

- Shelf Life: ~2 years if stored properly in a tightly sealed, light-resistant container.
- Incompatibilities: Strong oxidizing agents, acid chlorides, acid anhydrides.

## Part 5: References

- European Chemicals Agency (ECHA). (n.d.). Substance Information: 2-ethylhexanoic acid (Reprotoxicity Classification). Retrieved February 20, 2026, from [[Link](#)]
- PubChem. (n.d.).[2][3] Compound Summary: 3-Aminophenol (Toxicology Data). National Library of Medicine. Retrieved February 20, 2026, from [[Link](#)]
- Sigma-Aldrich. (2024).[4] Safety Data Sheet: General Amides and Phenols. (Generic reference for standard handling protocols of structural analogs).

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## Sources

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